

An In-depth Technical Guide to the Synthesis and Properties of Tricyclohexylmethanol

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Compound of Interest

Compound Name: *Tricyclohexylmethanol*

Cat. No.: *B107322*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tricyclohexylmethanol**, a sterically hindered tertiary alcohol. The document details its synthesis, physicochemical properties, and spectral data. The information is intended to be a valuable resource for researchers in organic synthesis and professionals in the field of drug development who may encounter or utilize this compound in their work.

Chemical Identity and Physical Properties

Tricyclohexylmethanol, with the CAS number 17687-74-0, is a white solid at room temperature. Its structure consists of a central carbon atom bonded to a hydroxyl group and three cyclohexyl rings. This high degree of steric hindrance around the tertiary alcohol functional group imparts unique chemical characteristics to the molecule.

A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Tricyclohexylmethanol**

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₄ O	[1][2]
Molecular Weight	278.47 g/mol	[2]
CAS Number	17687-74-0	[1]
IUPAC Name	Tricyclohexylmethanol	[1]
Synonyms	α,α-Dicyclohexylcyclohexanemethanol, Tricyclohexylcarbinol	[1]
Appearance	Solid	
Melting Point	94-96 °C (lit.)	
Boiling Point	374 °C at 760 mmHg (calculated)	
Density	0.999 g/cm ³ (calculated)	
Flash Point	176.4 °C (calculated)	
Solubility	Insoluble in water (predicted)	

Synthesis of Tricyclohexylmethanol

The primary and most effective method for the synthesis of **tricyclohexylmethanol** is the Grignard reaction. This classic carbon-carbon bond-forming reaction involves the nucleophilic addition of a cyclohexyl Grignard reagent to dicyclohexyl ketone. The significant steric hindrance on both the Grignard reagent and the ketone makes this a challenging transformation that requires careful control of reaction conditions to maximize the yield of the desired tertiary alcohol.

The overall reaction scheme is as follows:

Part 1: Formation of the Cyclohexylmagnesium Halide (Grignard Reagent) Cyclohexyl Halide + Mg -> Cyclohexylmagnesium Halide

Part 2: Reaction with Dicyclohexyl Ketone and Workup Cyclohexylmagnesium Halide + Dicyclohexyl Ketone -> **Tricyclohexylmethanol**

A detailed experimental protocol for this synthesis is provided below.

Experimental Protocol: Grignard Synthesis of Tricyclohexylmethanol

Materials and Reagents:

Reagent/Material	Grade	Notes
Magnesium turnings	High purity, Grignard grade	Must be dry and free of an oxide layer.
Cyclohexyl bromide (or chloride)	Anhydrous, >98%	Ensure absolute dryness before use.
Dicyclohexyl ketone	>98%	---
Diethyl ether or Tetrahydrofuran (THF)	Anhydrous, <50 ppm H ₂ O	Use freshly opened or distilled solvent.
Iodine	Crystal	For initiation of Grignard reagent formation.
Hydrochloric acid (HCl) or Saturated aqueous ammonium chloride (NH ₄ Cl)	Concentrated (for HCl)	For workup/quenching the reaction.

Procedure:

Part 1: Preparation of Cyclohexylmagnesium Bromide

- **Apparatus Setup:** A three-necked round-bottom flask equipped with a reflux condenser, a pressure-equalizing dropping funnel, and a nitrogen inlet is assembled. The entire apparatus must be flame-dried or oven-dried before use to ensure anhydrous conditions.

- Initiation: The flask is charged with magnesium turnings (1.2 equivalents). A single crystal of iodine is added.
- A solution of cyclohexyl bromide (1.0 equivalent) in anhydrous diethyl ether is prepared and placed in the dropping funnel.
- A small portion of the cyclohexyl bromide solution is added to the magnesium turnings. The reaction is initiated, which is indicated by the disappearance of the iodine color and gentle refluxing of the ether. Gentle warming with a heat gun may be necessary to start the reaction.
- Grignard Reagent Formation: Once initiated, the remaining cyclohexyl bromide solution is added dropwise at a rate that maintains a gentle reflux. After the addition is complete, the mixture is refluxed for an additional 30-60 minutes to ensure complete formation of the Grignard reagent. The resulting solution should appear cloudy and grayish-brown.

Part 2: Reaction with Dicyclohexyl Ketone and Workup

- Addition of Ketone: The freshly prepared Grignard reagent solution is cooled to 0 °C using an ice bath. A solution of dicyclohexyl ketone (1.0 equivalent relative to the initial cyclohexyl bromide) in anhydrous diethyl ether is added to the dropping funnel.
- The dicyclohexyl ketone solution is added dropwise to the stirred Grignard reagent over a period of 1-2 hours. Maintaining a low temperature is crucial to minimize the formation of byproducts from competing side reactions such as reduction and enolization.
- Reaction Completion: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-3 hours.
- Quenching: The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid while cooling the flask in an ice bath.
- Extraction: The resulting mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted twice with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, and filtered.

- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The crude **tricyclohexylmethanol** is then purified by recrystallization from a suitable solvent (e.g., ethanol or hexane) to yield the final product as a white solid.

Spectral Data

The identity and purity of synthesized **tricyclohexylmethanol** can be confirmed by various spectroscopic methods. The key spectral data are summarized in Table 2.

Table 2: Spectral Data for **Tricyclohexylmethanol**

Technique	Key Features	Source
¹ H NMR	Data available on PubChem, provided by Sigma-Aldrich Co. LLC.	[1]
¹³ C NMR	Data available on PubChem, provided by Aldrich Chemical Company, Inc.	[1]
Mass Spectrometry (GC-MS)	NIST Number: 238887; Top Peak m/z: 195; Second Highest m/z: 95; Third Highest m/z: 83.	[1]
Infrared (IR) Spectroscopy	FTIR spectra (FILM from CHCl ₃) are available on PubChem.	[1]

Biological Activity

As of the current literature review, there is no specific information available regarding the biological activity of **tricyclohexylmethanol**. Publicly accessible databases such as PubChem do not contain any bioassay results or annotations related to its pharmacological or toxicological effects.[1] Further research would be required to investigate any potential biological properties of this compound.

Visualizations

Experimental Workflow for Tricyclohexylmethanol Synthesis

The following diagram illustrates the key steps in the laboratory synthesis of **tricyclohexylmethanol**.

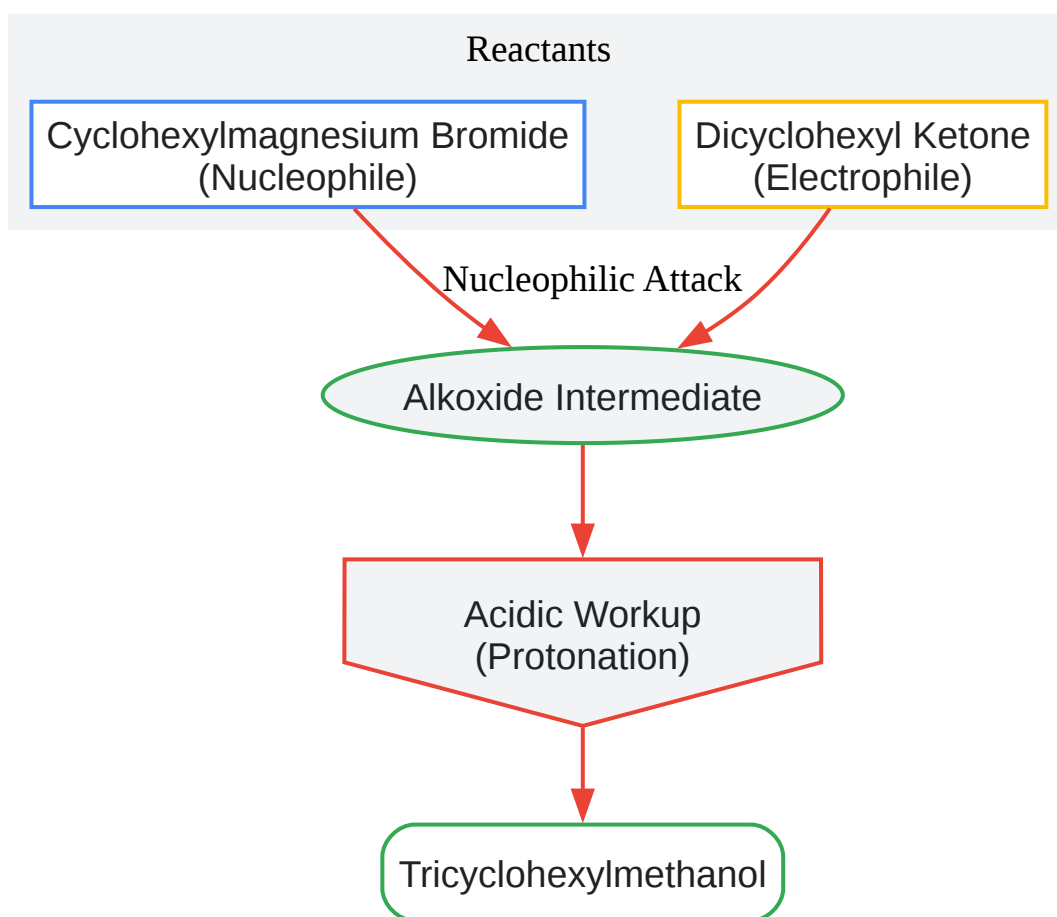


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Caption: Experimental workflow for the synthesis of **tricyclohexylmethanol**.

Logical Relationship in the Grignard Reaction Mechanism

The core of the synthesis is the nucleophilic attack of the Grignard reagent on the carbonyl carbon of the ketone. This logical relationship is depicted below.



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Caption: The key steps of the Grignard reaction for **tricyclohexylmethanol**.

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References

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